

# Personal protective equipment for handling 2-Ethylhexyl 4-hydroxybenzoate

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## Compound of Interest

Compound Name: 2-Ethylhexyl 4-hydroxybenzoate

Cat. No.: B1217064

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## Essential Safety and Handling Guide for 2-Ethylhexyl 4-hydroxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **2-Ethylhexyl 4-hydroxybenzoate** (CAS No. 5153-25-3). Adherence to these procedures is vital for ensuring a safe laboratory environment.

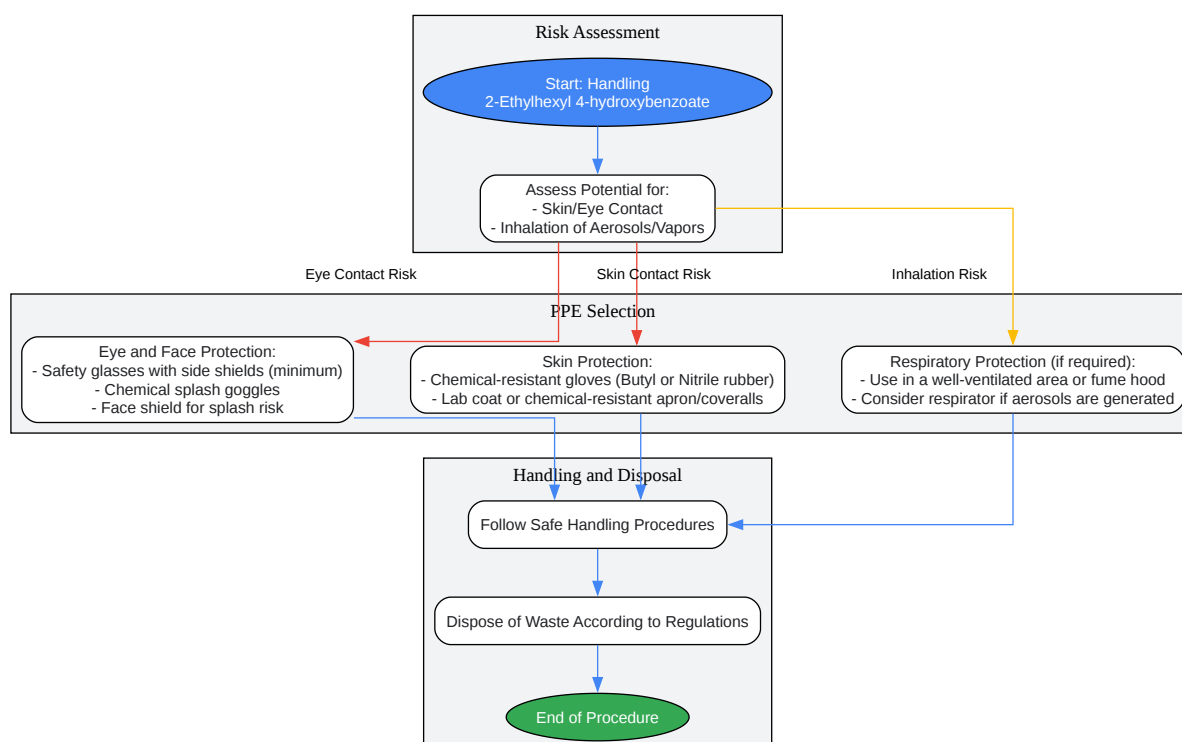
## Summary of Physical and Chemical Properties

A clear understanding of the chemical properties of **2-Ethylhexyl 4-hydroxybenzoate** is fundamental to its safe handling. The following table summarizes its key quantitative data.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>3</sub>
Molecular Weight	250.33 g/mol [1]
Appearance	Colorless to light yellow, clear liquid
Boiling Point	270°C at 50 mmHg
Density	Approximately 1.035 g/cm <sup>3</sup> [2]
Flash Point	144.6°C[2]
Solubility	Poorly soluble in water; soluble in organic solvents.

## Personal Protective Equipment (PPE) Protocol

The selection and proper use of Personal Protective Equipment (PPE) are the most critical steps in mitigating risks associated with handling **2-Ethylhexyl 4-hydroxybenzoate**. The following workflow outlines the decision-making process for appropriate PPE selection.



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Caption: PPE selection workflow for handling **2-Ethylhexyl 4-hydroxybenzoate**.

## Eye and Face Protection

- Minimum Requirement: Always wear safety glasses with side shields.
- Splash Hazard: If there is a risk of splashing, chemical splash goggles are required.
- Significant Splash Hazard: For tasks with a higher potential for splashing, a face shield should be worn in addition to goggles.

## Skin Protection

- Gloves: Chemical-resistant gloves are mandatory. Based on general resistance charts for esters, Butyl rubber and Nitrile gloves are recommended.[3][4] Always inspect gloves for any signs of degradation or punctures before use. For incidental contact, disposable nitrile gloves are often suitable, but they should be changed immediately upon contamination.[5] For extended contact or immersion, more substantial gloves are necessary.
- Protective Clothing: A standard laboratory coat should be worn. For procedures with a higher risk of splashes, a chemical-resistant apron or coveralls are recommended. Contaminated work clothing should not be allowed out of the workplace.[6]

## Respiratory Protection

- Engineering Controls: Handle **2-Ethylhexyl 4-hydroxybenzoate** in a well-ventilated area. The use of a chemical fume hood is the preferred engineering control to minimize inhalation exposure.
- Respirator Use: If engineering controls are not sufficient to maintain exposure below acceptable limits, or if aerosols may be generated, a NIOSH-approved respirator may be necessary. The specific type of respirator should be selected based on a formal risk assessment.

## Operational and Disposal Plans

### Handling and Storage

- Handling: Avoid contact with skin and eyes.[7] Wash hands thoroughly after handling. Handle in a well-ventilated place.[7]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[7]

## Spill Management

- In the event of a spill, immediately evacuate the area.
- Wear appropriate PPE, including respiratory protection if necessary, before attempting to clean up.
- Absorb the spill with an inert, non-combustible material such as sand or earth.
- Collect the absorbed material and place it into a suitable, labeled container for disposal.

## Disposal

- Dispose of waste, including contaminated PPE and spill cleanup materials, in accordance with all applicable federal, state, and local regulations.
- Do not dispose of this chemical down the drain or into the environment. It should be treated as hazardous waste and disposed of through a licensed waste disposal company.

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